

Unraveling a Historical Carcinogen: A Technical Guide to 3-Methylcholanthrene

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Compound of Interest

Compound Name: 3,4'-Ace-1,2-benzanthracene

Cat. No.: B15490277

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A Note on Nomenclature: The compound historically investigated under names resembling "**3,4'-Ace-1,2-benzanthracene**" is most widely recognized in scientific literature as 3-Methylcholanthrene. Its systematic IUPAC name is 3-methyl-1,2-dihydrobenzo[*jj*]aceanthrylene. This guide will proceed using the common name 3-Methylcholanthrene (3-MC) and will delve into the historical research surrounding this potent carcinogenic polycyclic aromatic hydrocarbon (PAH).

Introduction

3-Methylcholanthrene (3-MC) is a synthetic polycyclic aromatic hydrocarbon that garnered significant attention in the mid-20th century for its high carcinogenic potency. Its discovery and subsequent use in experimental oncology were pivotal in understanding the mechanisms of chemical carcinogenesis. This technical guide provides a comprehensive overview of the historical research on 3-MC, focusing on its chemical properties, synthesis, biological activities, and the experimental protocols used in its study. This document is intended for researchers, scientists, and professionals in drug development and toxicology.

Chemical and Physical Properties

3-Methylcholanthrene is a solid crystalline substance with a pale yellow appearance. Its properties are summarized in the table below.

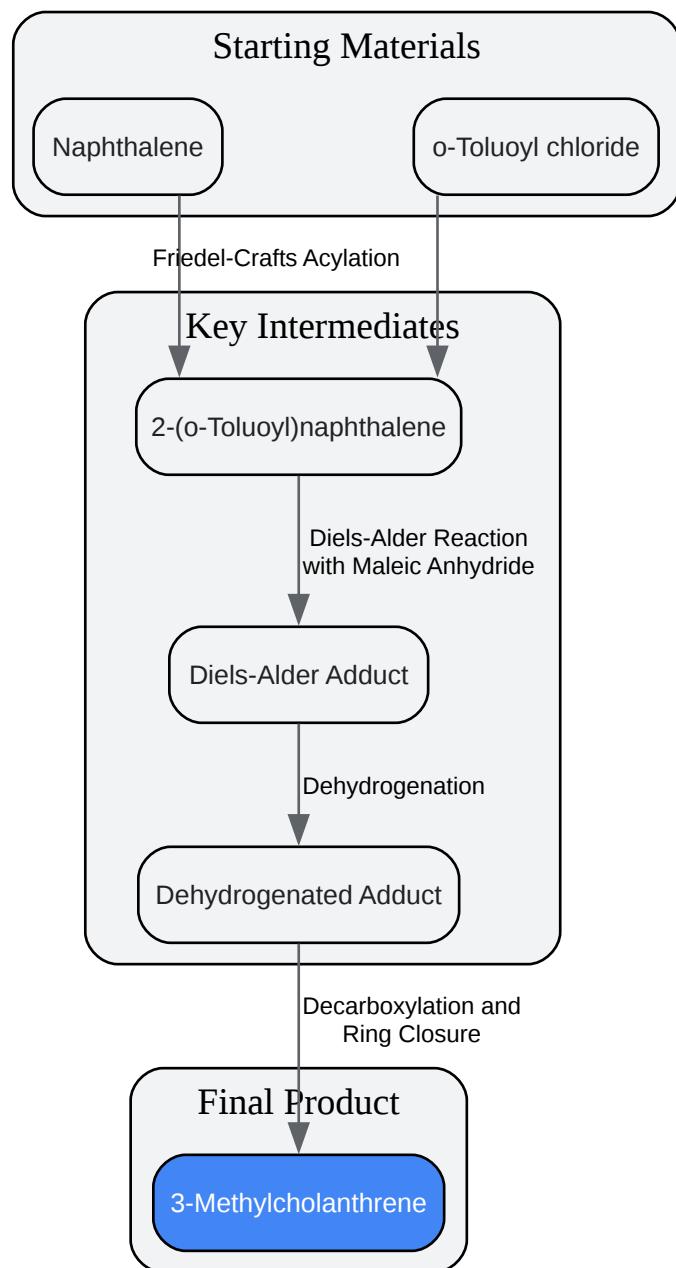
Property	Value	Reference
CAS Number	56-49-5	N/A
Molecular Formula	C ₂₁ H ₁₆	N/A
Molecular Weight	268.35 g/mol	N/A
Melting Point	179-180 °C	N/A
Boiling Point	280 °C at 80 mmHg	[1]
Appearance	Pale yellow crystals	[1]
Solubility	Soluble in benzene, toluene, and other organic solvents; sparingly soluble in alcohol and ether; insoluble in water.	[1]
UV Absorption Maxima	Similar to benz[a]anthracene	[1]

Historical Synthesis

The synthesis of 3-Methylcholanthrene was a significant achievement in organic chemistry, enabling its widespread use in cancer research. The primary historical synthesis was developed by Fieser and Seligman in the 1930s.

Fieser and Seligman Synthesis (1937) - A Conceptual Workflow

The synthesis involved a multi-step process starting from commercially available reagents. While the original papers contain the full experimental details, the following diagram illustrates the conceptual workflow.



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References

- 1. Methylcholanthrene - Wikipedia [en.wikipedia.org]
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